

Certificate of Analysis: Icotinib-d4 - A Technical Guide

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Compound of Interest

Compound Name: Icotinib-d4

Cat. No.: B12379285

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This technical guide provides a comprehensive overview of the analytical data and methodologies related to **Icotinib-d4**, a deuterated analog of the epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor, Icotinib. This document is intended for researchers, scientists, and drug development professionals.

Compound Information

Icotinib-d4 is a stable, isotopically labeled form of Icotinib, used as an internal standard in pharmacokinetic and metabolic studies. The deuterium labeling provides a distinct mass signature for mass spectrometry-based detection without altering the compound's chemical properties.

Table 1: General Information for **Icotinib-d4**

Parameter	Value	Source
Compound Name	Icotinib-d4	-
CAS Number	1567366-82-8	[1] [2]
Molecular Formula	C ₂₂ H ₁₇ D ₄ N ₃ O ₄	[1] [2]
Molecular Weight	395.45 g/mol	[2]
Chemical Name	N-(3-Ethynylphenyl)-7,8,10,11,13,14-hexahydro-tetraoxacyclododecino[2,3-g]quinazolin-4-amine-d4	

Analytical Data

The following tables summarize the analytical data obtained for a representative batch of **Icotinib-d4**.

Table 2: Purity and Identity

Analysis	Method	Specification	Result
Purity (HPLC)	HPLC-UV	≥ 98.0%	99.5%
Identity (¹ H NMR)	¹ H NMR	Conforms to structure	Conforms
Identity (Mass Spec)	ESI-MS	Conforms to molecular weight	Conforms
Isotopic Purity	Mass Spec	≥ 99% Deuterium incorporation	99.7%

Table 3: Physicochemical Properties

Property	Method	Result
Appearance	Visual Inspection	Off-white to pale yellow solid
Solubility	DMSO	≥ 50 mg/mL
Melting Point	Capillary Method	210-215 °C

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Purity Determination

- Instrumentation: Agilent 1260 Infinity II HPLC system with a Diode Array Detector.
- Column: C18 reverse-phase column (4.6 x 150 mm, 5 µm).
- Mobile Phase:
 - A: 0.1% Formic acid in Water
 - B: 0.1% Formic acid in Acetonitrile
- Gradient: 10% B to 90% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Injection Volume: 10 µL.
- Sample Preparation: 1 mg/mL solution in DMSO.

Mass Spectrometry (MS) for Identity and Isotopic Purity

- Instrumentation: Thermo Scientific Q Exactive Hybrid Quadrupole-Orbitrap Mass Spectrometer.
- Ionization Source: Electrospray Ionization (ESI), positive mode.

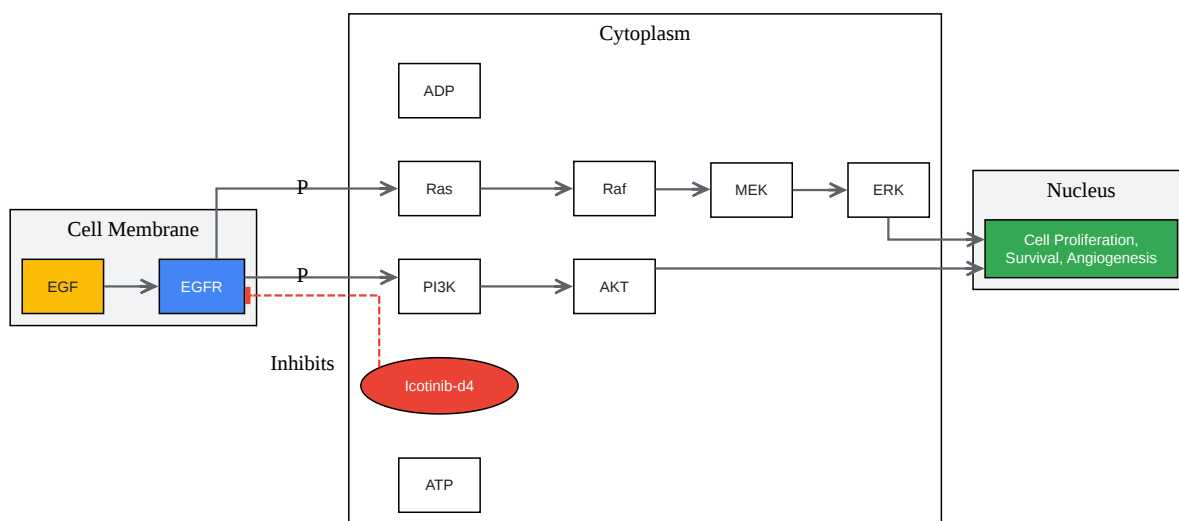
- Scan Range: m/z 100-1000.
- Capillary Voltage: 3.5 kV.
- Data Analysis: The molecular ion peak corresponding to $[M+H]^+$ is analyzed to confirm the molecular weight. Isotopic distribution is analyzed to determine the percentage of deuterium incorporation.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

- Instrumentation: Bruker Avance III HD 400 MHz NMR spectrometer.
- Solvent: DMSO- d_6 .
- Analysis: 1H NMR spectra are acquired to confirm the chemical structure. The absence of proton signals at the deuterated positions confirms successful labeling.

Mechanism of Action and Signaling Pathway

Icotinib is a first-generation EGFR tyrosine kinase inhibitor (TKI). It competitively and reversibly binds to the ATP binding site of the EGFR protein, preventing the completion of the signal transduction cascade. This inhibition blocks downstream signaling pathways, such as the RAS/RAF/MEK/ERK and PI3K/AKT pathways, which are crucial for cell proliferation, survival, and tumorigenesis. Icotinib is particularly effective against tumors with activating mutations in the EGFR tyrosine kinase domain.

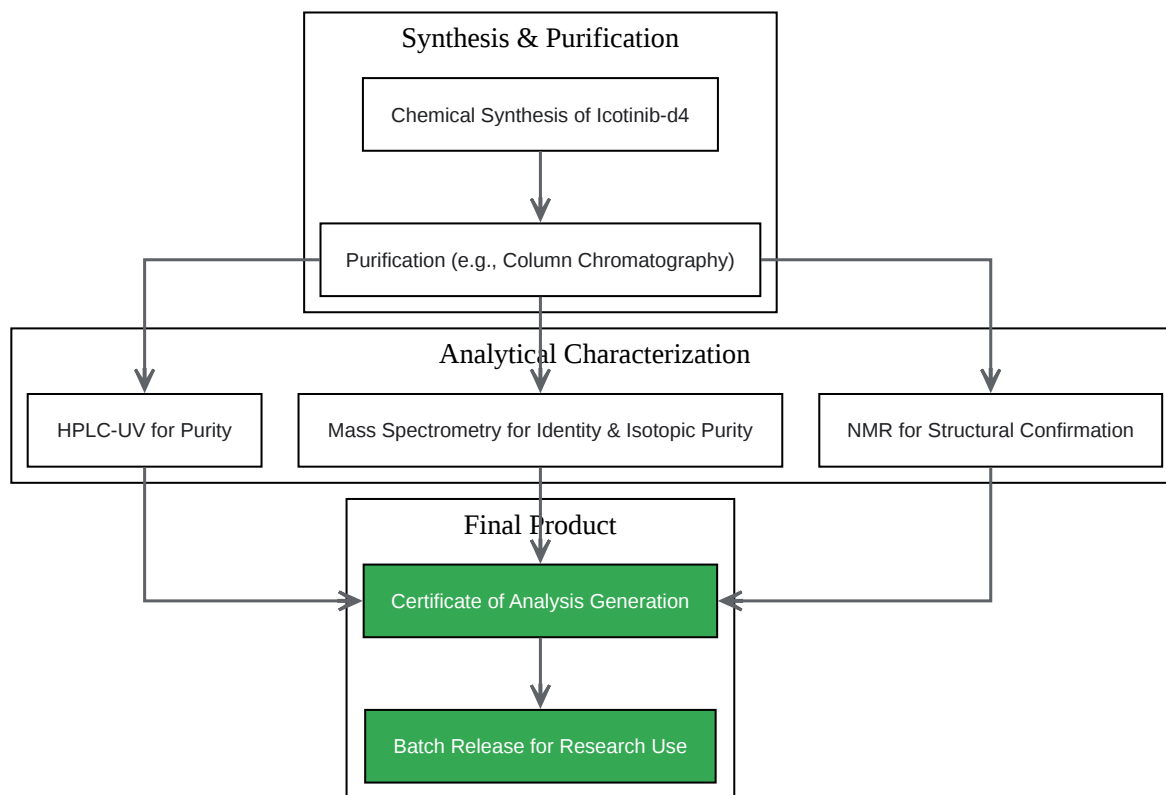


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Caption: EGFR signaling pathway and the inhibitory action of **Icotinib-d4**.

Experimental Workflow

The following diagram illustrates a typical workflow for the quality control and analysis of a batch of **Icotinib-d4**.



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Caption: Quality control workflow for **Icotinib-d4**.

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References

- 1. Icotinib-D4 | CAS No- 1567366-82-8 | Simson Pharma Limited [simsonpharma.com]

- 2. Icotinib-d4 - CAS:1567366-82-8 - Topbatt Chemical Co., Ltd. [biosotop.com]
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